

A Technical Guide to Tributylbenzylammonium Bromide: Properties, Suppliers, and Applications in Organic Synthesis

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Compound of Interest

Compound Name: Tributylbenzylammonium bromide

Cat. No.: B1213391

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Introduction

Tributylbenzylammonium bromide (TBAB) is a quaternary ammonium salt widely utilized as a phase-transfer catalyst (PTC) in a variety of organic reactions. Its ability to facilitate reactions between reactants in immiscible phases makes it a valuable tool in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals. This technical guide provides a comprehensive overview of **Tributylbenzylammonium bromide**, including its chemical and physical properties, a list of commercial suppliers with pricing information, safety and handling guidelines, and detailed experimental protocols for its application in organic synthesis.

Chemical and Physical Properties

Tributylbenzylammonium bromide is a white to off-white crystalline solid. Its structure, featuring a lipophilic quaternary ammonium cation and a hydrophilic bromide anion, allows it to effectively transport ionic reactants from an aqueous phase to an organic phase, thereby accelerating reaction rates.

| Property | Value | Reference |
|-------------------|---------------------------------------|---|
| CAS Number | 25316-59-0 | [1] [2] [3] [4] |
| Molecular Formula | C ₁₉ H ₃₄ BrN | [1] [2] |
| Molecular Weight | 356.38 g/mol | [4] |
| Melting Point | 169-175 °C | [4] |
| Appearance | White to off-white crystalline powder | [2] |
| Purity | Typically ≥98% | [2] [4] |

Commercial Suppliers and Pricing

A variety of chemical suppliers offer **Tributylbenzylammonium bromide** in different grades and quantities. The pricing can vary based on the purity and the volume purchased.

Researchers are advised to request quotes from multiple suppliers to obtain the best pricing.

| Supplier | Product Name | Purity | Quantity | Price (USD) |
|-------------------------------------|--------------------------------|---------------|----------|-------------|
| Sigma-Aldrich | Benzyltributylammonium bromide | ≥99.0% | 50 g | \$71.50 |
| TCI America (via Fisher Scientific) | Benzyltributylammonium Bromide | ≥98.0% | 25 g | \$46.75 |
| CymitQuimica | Benzyltributylammonium Bromide | >98.0%(T) | 25 g | €39.00 |
| CymitQuimica | Benzyltributylammonium Bromide | >98.0%(T) | 500 g | €266.00 |
| MedchemExpress | Tributylbenzylammonium bromide | 98.0% | 25 g | \$25 |
| MedchemExpress | Tributylbenzylammonium bromide | 98.0% | 50 g | \$40 |
| MedchemExpress | Tributylbenzylammonium bromide | 98.0% | 100 g | \$55 |
| MedchemExpress | Tributylbenzylammonium bromide | 98.0% | 500 g | \$110 |
| MedchemExpress | Tributylbenzylammonium bromide | 98.0% | 1 kg | \$165 |
| Delchimica | Benzyltributylammonium Bromide | Not Specified | 25 g | \$45.63 |

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to verify the current pricing with the suppliers directly.

Safety and Handling

Tributylbenzylammonium bromide is considered toxic if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound.[4] Work should be conducted in a well-ventilated area or a fume hood.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

[\[1\]](#)[\[5\]](#)[\[6\]](#)

Applications in Organic Synthesis

As a phase-transfer catalyst, **Tributylbenzylammonium bromide** is instrumental in a range of organic transformations, including:

- Williamson Ether Synthesis: Facilitating the reaction between an alkoxide and an alkyl halide to form an ether.
- N-Alkylation: Promoting the alkylation of nitrogen-containing heterocycles, such as indoles.
- Isomerization Reactions: Catalyzing the isomerization of certain organic molecules.[\[4\]](#)
- Glycosylation: Aiding in the formation of glycosidic bonds.[\[4\]](#)
- Synthesis of Thiols and Thioethers: Enabling the reaction between alkyl halides and sulfide reagents.

Experimental Protocols

While **Tributylbenzylammonium bromide** is a known phase-transfer catalyst, detailed experimental protocols specifically citing its use can be sparse in readily available literature. However, due to the similar catalytic activity of quaternary ammonium salts, protocols using the closely related Tetrabutylammonium bromide (TBAB) can be effectively adapted. The following are detailed experimental protocols adapted for the use of **Tributylbenzylammonium bromide**.

Williamson Ether Synthesis (Adapted from a protocol using TBAB)[\[8\]](#)

This protocol describes the synthesis of an ether from a phenol and an alkyl halide using **Tributylbenzylammonium bromide** as the phase-transfer catalyst.

Materials:

- 4-Ethylphenol (1.00 eq)

- 25% Sodium Hydroxide (NaOH) solution (1.59 eq)
- **Tributylbenzylammonium bromide** (0.045 eq)
- Methyl iodide (2.61 eq)
- Diethyl ether
- 5% Sodium Hydroxide solution
- Distilled water
- Anhydrous sodium sulfate
- Silica gel
- Dichloromethane

Procedure:

- To a 5 mL conical vial equipped with a spin vane, add 150 mg of 4-ethylphenol and the 25% sodium hydroxide solution.
- Gently heat the mixture until the 4-ethylphenol dissolves.
- Add the **Tributylbenzylammonium bromide** to the vial.
- Fit the vial with a reflux condenser and add the methyl iodide through the top of the condenser.
- Gently reflux the reaction mixture for one hour.
- After cooling to room temperature, remove the spin vane and rinse it into the vial with 1-2 mL of diethyl ether.
- Add a small amount of distilled water and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether.

- Combine the organic layers and wash sequentially with 5% sodium hydroxide solution and distilled water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent.
- Purify the crude product by column chromatography on silica gel using dichloromethane as the eluent.

N-Alkylation of 7-Fluoro-1H-indole (Adapted from a protocol using TBAB)[9]

This protocol outlines the N-alkylation of a substituted indole using an alkyl halide under phase-transfer catalysis conditions.

Materials:

- 7-Fluoro-1H-indole (1.0 eq)
- Potassium hydroxide (KOH) (5.0 eq)
- **Tributylbenzylammonium bromide** (0.1 eq)
- Alkyl halide (e.g., benzyl bromide) (1.2 eq)
- Toluene
- Water
- Brine
- Anhydrous sodium sulfate
- Silica gel

Procedure:

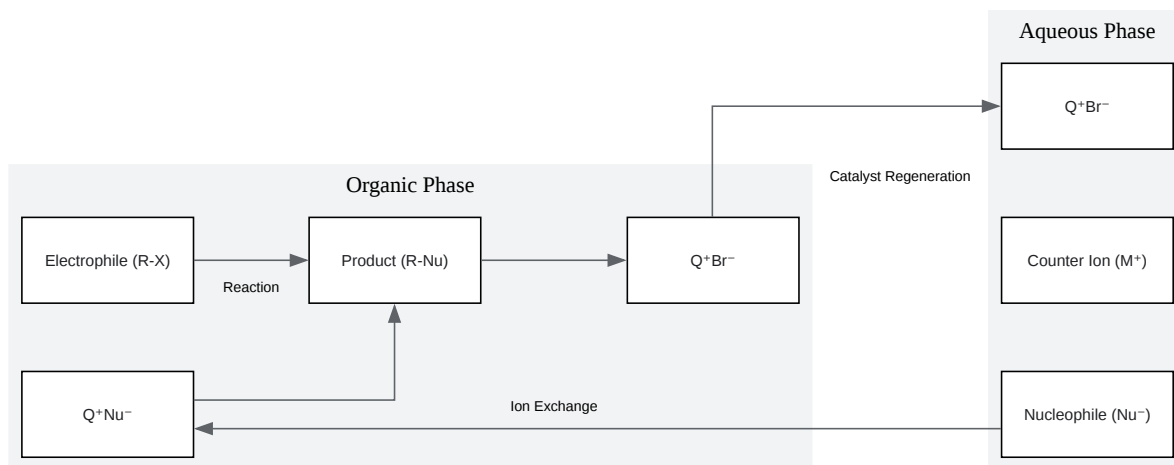
- In a round-bottom flask, combine 7-Fluoro-1H-indole, potassium hydroxide, and **Tributylbenzylammonium bromide**.

- Add equal volumes of toluene and water to the flask.
- Stir the biphasic mixture vigorously.
- Add the alkyl halide to the reaction mixture.
- Continue to stir vigorously at room temperature and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Visualizing Reaction Workflows

Phase-Transfer Catalysis Mechanism

The following diagram illustrates the general mechanism of phase-transfer catalysis, where the quaternary ammonium salt facilitates the transport of a nucleophile from the aqueous phase to the organic phase for reaction with an electrophile.

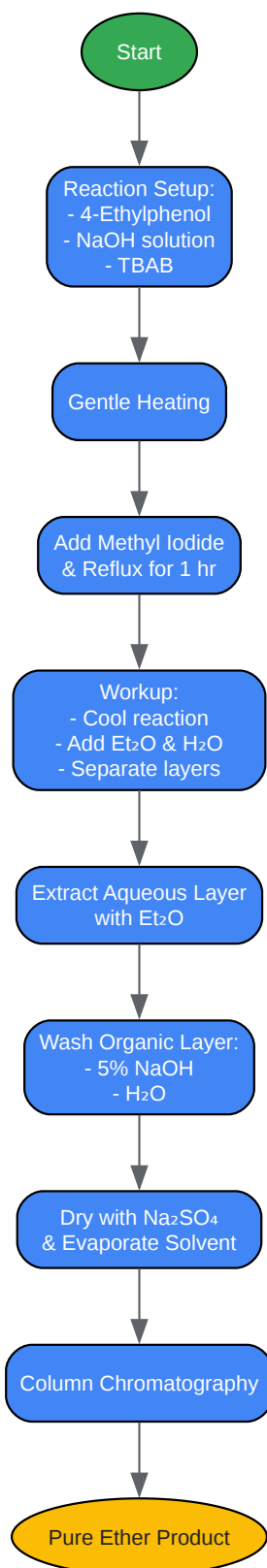


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Caption: General mechanism of phase-transfer catalysis.

Experimental Workflow for Williamson Ether Synthesis

This diagram outlines the key steps in the experimental workflow for the Williamson ether synthesis protocol described above.

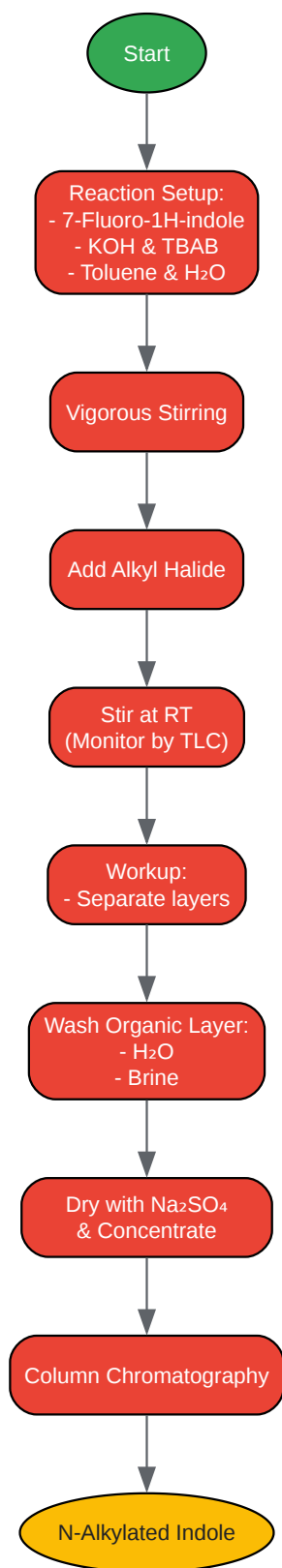


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Caption: Experimental workflow for Williamson ether synthesis.

Experimental Workflow for N-Alkylation of Indole

This diagram illustrates the steps involved in the N-alkylation of an indole derivative under phase-transfer catalysis conditions.



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Caption: Experimental workflow for N-alkylation of indole.

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